

# Application Notes and Protocols for ONO-9780307

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## Compound of Interest

Compound Name: ONO-9780307

Cat. No.: B15568995

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These application notes provide detailed protocols for the handling, storage, and preparation of solutions of **ONO-9780307**, a specific synthetic LPA1 (lysophosphatidic acid receptor 1) antagonist. The provided information is intended for research use only.

## Data Presentation

### Solubility

**ONO-9780307** exhibits solubility in dimethyl sulfoxide (DMSO). For in vivo studies, a clear solution can be achieved using a combination of DMSO and corn oil.[\[1\]](#)

Solvent	Concentration	Remarks
DMSO	100 mg/mL (191.72 mM)	Ultrasonic assistance may be needed. <a href="#">[1]</a> Use of newly opened, hygroscopic DMSO is recommended as it can significantly impact solubility. <a href="#">[2]</a>
10% DMSO / 90% Corn Oil	≥ 5 mg/mL (9.59 mM)	This protocol yields a clear solution; the saturation point is not specified. <a href="#">[1]</a> <a href="#">[2]</a>

## Stock Solution Preparation (in DMSO)

Desired Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	1.9172 mL	9.5859 mL	19.1718 mL
5 mM	0.3834 mL	1.9172 mL	3.8344 mL
10 mM	0.1917 mL	0.9586 mL	1.9172 mL

## Storage and Stability

Proper storage is crucial to maintain the integrity of **ONO-9780307**.

Form	Storage Temperature	Duration	Special Conditions
Solid Powder	4°C	6 Months	Protect from light.[3]
Solid Powder	-20°C	12 Months	
In Solvent	-80°C	6 Months	Protect from light.[1][2][4]
In Solvent	-20°C	1 Month (or 6 months)	Protect from light.[1][2][3][4]

Note: To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot stock solutions before storage.[2][4]

## Experimental Protocols

### Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ONO-9780307** in DMSO.

Materials:

- **ONO-9780307** solid powder

- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Ultrasonic bath (optional)

#### Procedure:

- Weigh the desired amount of **ONO-9780307** powder in a sterile microcentrifuge tube. For example, for 1 mg of **ONO-9780307** (Molecular Weight: 521.60 g/mol ), add 0.1917 mL of DMSO to achieve a 10 mM concentration.
- Add the calculated volume of sterile DMSO to the tube.
- Vortex the solution until the solid is completely dissolved.
- If dissolution is slow, use an ultrasonic bath to aid the process.
- Once a clear solution is obtained, aliquot into smaller volumes for single-use to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for up to 6 months or -20°C for up to 1 month, protected from light.<sup>[1][2][4]</sup>

## Preparation of a Working Solution for In Vivo Experiments

This protocol details the preparation of a  $\geq 5$  mg/mL working solution of **ONO-9780307** in a DMSO/corn oil vehicle.<sup>[1][2]</sup> It is recommended to prepare this solution fresh on the day of use.<sup>[2]</sup>

#### Materials:

- **ONO-9780307** DMSO stock solution (e.g., 50 mg/mL)

- Sterile corn oil
- Sterile tubes
- Calibrated pipettes

#### Procedure:

- Prepare a high-concentration stock solution of **ONO-9780307** in DMSO (e.g., 50 mg/mL).
- In a sterile tube, add the required volume of the DMSO stock solution. For example, to prepare 1 mL of a 5 mg/mL working solution, use 100  $\mu$ L of a 50 mg/mL DMSO stock.
- Add the corresponding volume of sterile corn oil to achieve the final desired concentration and vehicle ratio. In this example, add 900  $\mu$ L of corn oil.
- Mix the solution thoroughly until it is homogeneous and clear. Gentle heating or sonication can be used to aid dissolution if precipitation or phase separation occurs.<sup>[2]</sup>
- The final solution will contain 10% DMSO and 90% corn oil.

## Sterile Filtration of **ONO-9780307** Solutions (General Guidance)

Disclaimer: No specific protocol for the sterile filtration of **ONO-9780307** has been found in the provided search results. The following is a general procedure based on standard laboratory practices for sterile filtering DMSO-based solutions. The compatibility of **ONO-9780307** with different filter membranes has not been reported. It is crucial to perform a filter compatibility and compound recovery study before proceeding with critical experiments.

#### Materials:

- **ONO-9780307** solution in DMSO
- Sterile syringe
- Sterile syringe filter (e.g., 0.22  $\mu$ m pore size). The choice of membrane material is critical. Polytetrafluoroethylene (PTFE) is generally compatible with DMSO. Polyvinylidene fluoride

(PVDF) can also be an option, but compatibility should be verified.

- Sterile collection tube

Procedure:

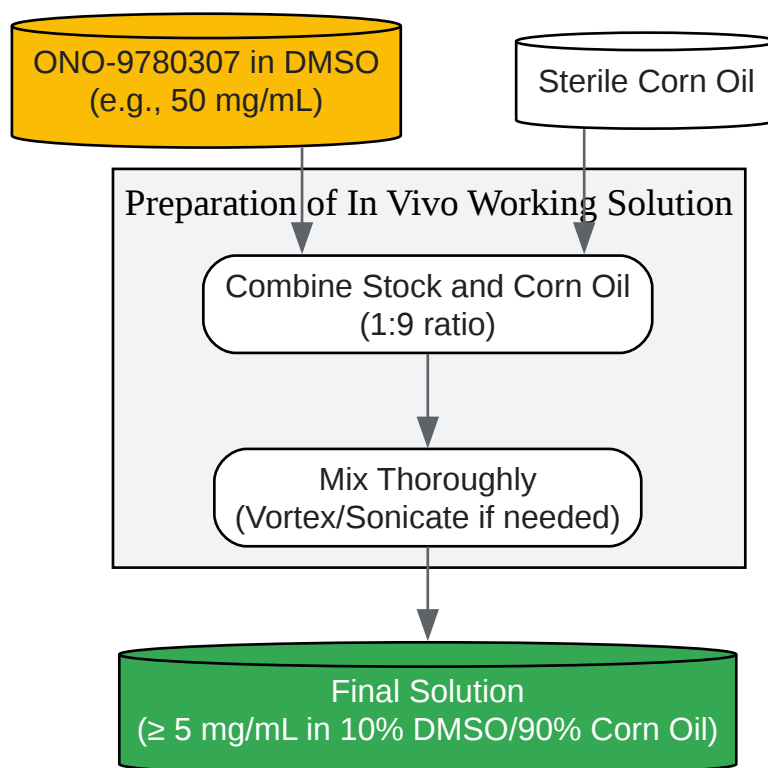
- Draw the prepared **ONO-9780307** DMSO solution into a sterile syringe.
- Aseptically attach a sterile syringe filter to the syringe tip.
- Carefully push the plunger of the syringe to pass the solution through the filter into a sterile collection tube.
- Apply slow and steady pressure to avoid damaging the filter membrane.
- Once filtration is complete, cap the sterile collection tube.
- The filtered, sterile solution is now ready for use in cell culture or other applications requiring sterility.

## Visualizations



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Caption: Workflow for the preparation and sterile filtration of an **ONO-9780307** solution.



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Caption: Preparation of an **ONO-9780307** working solution for in vivo experiments.

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- To cite this document: BenchChem. [Application Notes and Protocols for ONO-9780307]. BenchChem, [2025]. [Online PDF]. Available at:

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